

2,5-Dichlorothiophene-3-carboxylic acid structure and properties

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Compound of Interest

Compound Name: 2,5-Dichlorothiophene-3-carboxylic acid

Cat. No.: B1296130

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An In-depth Technical Guide to 2,5-Dichlorothiophene-3-carboxylic acid

This technical guide provides a comprehensive overview of the structure, properties, synthesis, and applications of **2,5-Dichlorothiophene-3-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

2,5-Dichlorothiophene-3-carboxylic acid is a halogenated heterocyclic compound.^[1] Its structure consists of a thiophene ring substituted with two chlorine atoms at positions 2 and 5, and a carboxylic acid group at position 3.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2,5-dichlorothiophene-3-carboxylic acid [2]
CAS Number	36157-41-2 [1] [2] [3] [4]
Molecular Formula	C ₅ H ₂ Cl ₂ O ₂ S [1] [2] [3]
Molecular Weight	197.04 g/mol [1] [2] [3]
SMILES	C1=C(SC(=C1C(=O)O)Cl)Cl [2] [4]

| InChI Key | FBUUZRITKBLZJX-UHFFFAOYSA-N[\[2\]](#)[\[4\]](#) |

Physicochemical Properties

The compound is a solid at room temperature.[\[4\]](#) Key physical and chemical properties are summarized below.

Table 2: Physicochemical Properties

Property	Value
Melting Point	147-151 °C [3] [4]
Boiling Point (Predicted)	296.6 ± 35.0 °C [3]
Appearance	Solid [4]

| Assay | ≥97%[\[1\]](#)[\[4\]](#) |

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2,5-Dichlorothiophene-3-carboxylic acid**.

Table 3: Spectroscopic Data

Technique	Characteristic Features
FTIR (KBr-Pellet)	C=O stretch (carboxylic acid): $\sim 1710 \text{ cm}^{-1}$ (strong); O-H stretch (carboxylic acid): $3400\text{--}3000 \text{ cm}^{-1}$ (very broad); C-Cl stretch: present.[2][5][6]
^{13}C NMR	Carboxyl carbon (C=O): 160-185 ppm; Thiophene ring carbons: shifts influenced by chloro and carboxyl substituents.[2][6]
^1H NMR	Carboxylic acid proton (-COOH): 10-12 ppm (broad); Thiophene ring proton: singlet in the aromatic region.[6]

| Mass Spectrometry | Molecular ion peak corresponding to the molecular weight; Fragmentation pattern showing loss of -OH (17 amu) and -COOH (45 amu).[6] |

Synthesis

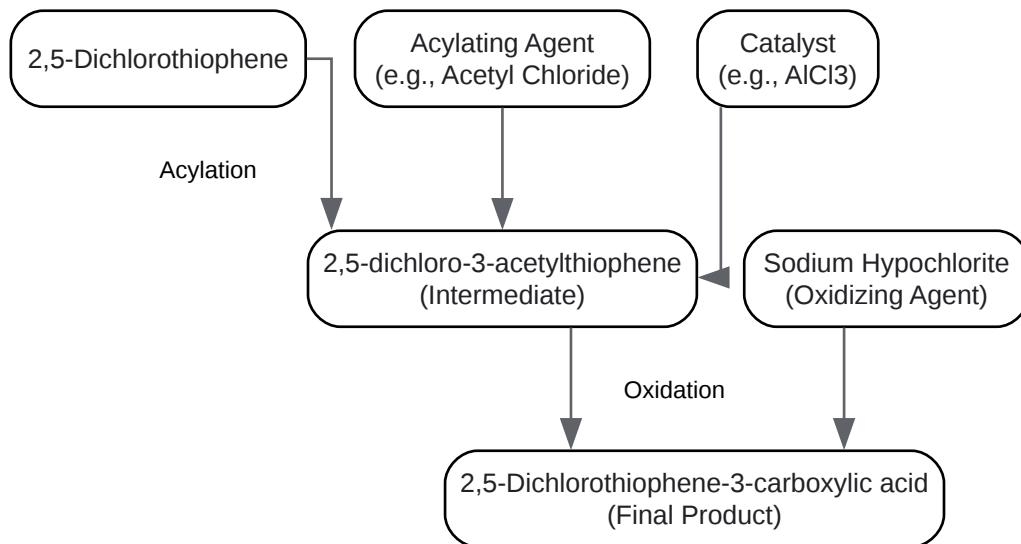
2,5-Dichlorothiophene-3-carboxylic acid is a key intermediate that can be prepared through various synthetic routes.[7] A common method involves the oxidation of an acetyl precursor.

Experimental Protocol: Synthesis from 2,5-dichloro-3-acetylthiophene

A widely used method for preparing **2,5-Dichlorothiophene-3-carboxylic acid** involves the oxidation of 2,5-dichloro-3-acetylthiophene.[7]

- Precursor Synthesis: 2,5-dichloro-3-acetylthiophene is synthesized from 2,5-dichlorothiophene using an acylating agent in the presence of a catalyst like aluminum trichloride.[7][8]
- Oxidation Reaction: The intermediate, 2,5-dichloro-3-acetylthiophene, is reacted with an oxidizing agent such as sodium hypochlorite.[7]
- Reaction Conditions: The reaction is typically carried out in a suitable solvent system.

- Work-up and Purification: After the reaction is complete, the mixture is acidified to precipitate the carboxylic acid. The crude product is then filtered, washed, and can be further purified by recrystallization.[7]



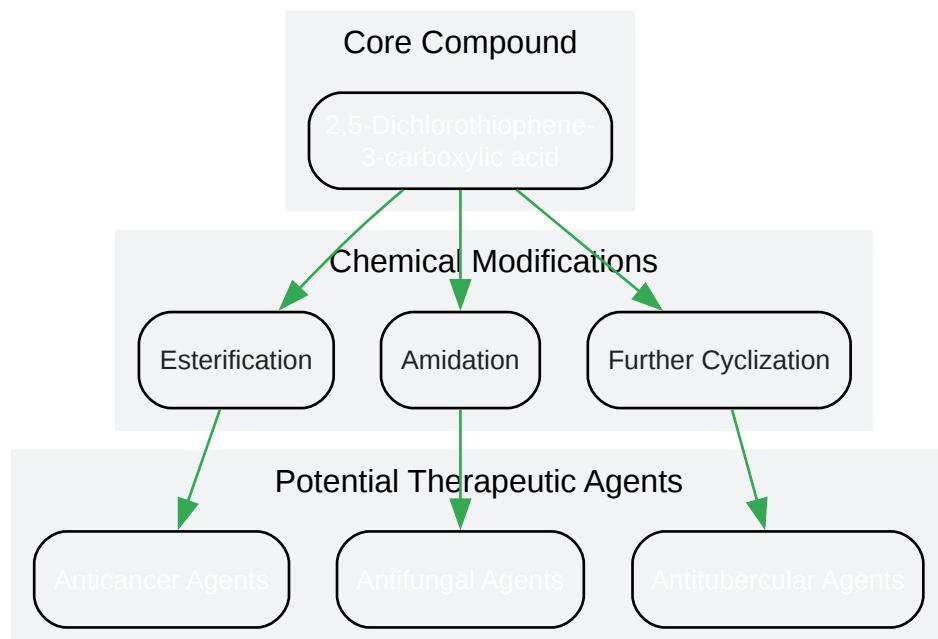
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Synthesis of 2,5-Dichlorothiophene-3-carboxylic acid.

Applications in Drug Development

Thiophene-based compounds are invaluable in medicinal chemistry.[9] **2,5-Dichlorothiophene-3-carboxylic acid** serves as a versatile building block for the synthesis of more complex molecules with potential therapeutic activities.

- Pharmaceutical Intermediate: It is an important intermediate widely used in the preparation of various drugs.[3][7]
- Scaffold for Bioactive Molecules: The thiophene ring is a key structural motif in many pharmaceuticals. Incorporating this scaffold can enhance efficacy and improve pharmacokinetic properties.[9] Its derivatives have been investigated for a range of biological activities.
- Anticancer and Antimicrobial Agents: Derivatives of related thiophene compounds, such as chalcones synthesized from 2,5-dichloro-3-acetylthiophene, have shown promising antifungal, antitubercular, and cytotoxic activities against cancer cell lines.[10][11][12]



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Role as a building block in drug discovery.

Biological Activity and Toxicology

While this compound is primarily used as a chemical intermediate, its derivatives have shown significant biological activity. The compound itself has defined hazard classifications.

Biological Activity of Derivatives

- Chalcone derivatives synthesized from the related compound 2,5-dichloro-3-acetylthiophene have demonstrated notable in vitro antifungal activity against species like *Aspergillus niger* and *Candida tropicalis*.^[11]
- These derivatives have also exhibited promising antimycobacterial activity against *M. tuberculosis* and cytotoxic effects on prostate cancer cell lines (DU145).^{[10][11]}

Safety and Toxicology

2,5-Dichlorothiophene-3-carboxylic acid is classified with several hazards and requires careful handling.

Table 4: GHS Hazard Information

Hazard Class	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[2][4][13]
Skin Corrosion/Irritation	H315	Causes skin irritation[2][4][13]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[2][4][13]

| Specific Target Organ Toxicity (Single Exposure) | H335 | May cause respiratory irritation[2][4][13] |

Experimental Protocol: Safety and Handling

Given its hazard profile, strict safety protocols must be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a dust mask (type N95 or equivalent), chemical-resistant gloves, and safety goggles or a face shield.[4]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[14][15]
- First Aid Measures:
 - Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[14][15]
 - Skin Contact: In case of skin contact, immediately wash the affected area with plenty of soap and water.[14][15]
 - Eye Contact: If the compound enters the eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention.[14][15]

- Ingestion: If swallowed, rinse the mouth with water and seek immediate medical attention. Do not induce vomiting.[14]
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[15]



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Logical relationship for safety and handling protocols.

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